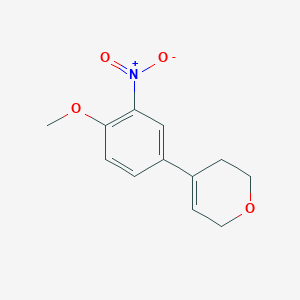

4-(4-methoxy-3-nitro-phenyl)-3,6-dihydro-2H-pyran

• Molecular Formula: C12H13NO4
• Molecular Weight: 235.24 g/mol
• IUPAC Name: 4-(4-methoxy-3-nitrophenyl)-3,6-dihydro-2H-pyran
• InChI: InChI=1S/C12H13NO4/c1-16-12-3-2-10(8-11(12)13(14)15)9-4-6-17-7-5-9/h2-4,8H,5-7H2,1H3
• InChI Key: KDYHPZNZDQAZFC-UHFFFAOYSA-N
• Canonical SMILES: COC1=C(C=C(C=C1)C2=CCOCC2)[N+](=O)[O-]

Description

4-(4-methoxy-3-nitro-phenyl)-3,6-dihydro-2H-pyran is a useful research compound. Its molecular formula is C12H13NO4 and its molecular weight is 235.24 g/mol. The purity is usually 95%.
BenchChem offers high-quality 4-(4-methoxy-3-nitro-phenyl)-3,6-dihydro-2H-pyran suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about 4-(4-methoxy-3-nitro-phenyl)-3,6-dihydro-2H-pyran including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

Synthesis routes and methods II

Procedure details

To a stirred solution of 4.36 g (15.6 mmol) 2-(4-methoxy-3-nitro-phenyl)-4,4,5,5-tetramethyl-[1,3,2]dioxaborolane (VII) and 3.30 g (14.2 mmol) trifluoromethanesulfonic acid 3,6-dihydro-2H-pyran-4-yl ester in 33 ml ethanol and 82 ml toluene was added 580 mg (0.71 mmol) dichloro(1,1′-bis(diphenylphosphino)ferrocene)palladium(II) dichloromethane adduct. The mixture was heated at 80° C. and 16.5 ml (33.0 mmol) 2 M aqueous sodium carbonate solution was added dropwise. The reaction mixture was stirred for 20 minutes at 80° C. and then cooled to room temperature, poured onto water, and extracted three times with ethyl acetate. The combined organic phases were dried over sodium sulfate and concentrated in vacuo. Flash chromatography (¼ ethyl acetate/hexane) afforded 2.00 g (60%) 4-(4-methoxy-3-nitro-phenyl)-3,6-dihydro-2H-pyran (VIII) as a light yellow solid. ES-MS m/e (%): 253 (M+NH4+, 100), 236 (M+H+, 24).

Synthesis routes and methods III

Procedure details

2.0 g Trifluoro-methanesulfonic acid 3,6-dihydro-2H-pyran-4-yl ester (8.6 mmol) and 2.89 g 2-(4-methoxy-3-nitro-phenyl)-4,4,5,5-tetramethyl-[1,3,2]dioxaborolane (10.3 mmol) were dissolved in a mixture of toluene (20 ml) and ethanol (50 ml) 0.35 g of dichloro (1,1′bis-(diphenylphosphine)ferrocene)palladium(II)dichloromethane (0.43 mmol) was added and heated to 85° C. Then aqueous sodium carbonate (2M) (10 ml) was added and the reaction kept at 85° C. for 45 min. After cooling to ambient temperature the reaction was extracted with ethyl acetate/water, the organic phase was dried over sodium sulfate and concentrated. Column chromatography on silica gel (n-heptane/ethyl acetate 4:1) yielded 1.33 g of 4-(4-methoxy-3-nitro-phenyl)-3,6-dihydro-2H-pyran (66%) as a yellow solid; M.p.: 117–120° C.
